

# An In-Depth Technical Guide to Sucrose-<sup>13</sup>C<sub>6</sub>: Properties, Applications, and Experimental Considerations

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Compound of Interest		
Compound Name:	Sucrose-13C6-1	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Sucrose-<sup>13</sup>C<sub>6</sub>, an isotopically labeled form of sucrose, for its application in advanced research and development. This document details its chemical properties, primary applications in metabolic research, and provides illustrative experimental workflows and data presentation formats.

#### Introduction to Sucrose-13C6

Sucrose-<sup>13</sup>C<sub>6</sub> is a stable, non-radioactive isotopically labeled form of sucrose where six of the twelve carbon atoms have been replaced with the heavy isotope, carbon-13 (<sup>13</sup>C). Sucrose itself is a disaccharide composed of two monosaccharides: glucose and fructose. The <sup>13</sup>C labeling can be specifically on the glucose or the fructose moiety, a critical distinction for tracing metabolic pathways. Therefore, it is essential to specify the labeled unit, for example, as Sucrose-(glucose-<sup>13</sup>C<sub>6</sub>) or Sucrose-(fructose-<sup>13</sup>C<sub>6</sub>). This labeling allows researchers to trace the metabolic fate of the glucose or fructose portion of the sucrose molecule as it is metabolized by cells or organisms.

Its primary application lies in metabolic flux analysis (MFA), where it serves as a tracer to elucidate the activity of metabolic pathways under various conditions.[1][2] It is also utilized as an internal standard in quantitative analytical techniques such as mass spectrometry (MS) and



nuclear magnetic resonance (NMR) spectroscopy.[1] The use of Sucrose-<sup>13</sup>C<sub>6</sub> is particularly relevant in studies of metabolic diseases, obesity, diabetes, and plant metabolism.[3][4]

### **Chemical and Physical Properties**

The fundamental chemical and physical properties of Sucrose-<sup>13</sup>C<sub>6</sub> are summarized in the table below. These properties are consistent across various suppliers.

Property	Value	References
Synonyms	D-(+)-Saccharose- <sup>13</sup> C <sub>6</sub> , Sucrose-(glucose- <sup>13</sup> C <sub>6</sub> ), Sucrose-(fructose- <sup>13</sup> C <sub>6</sub> )	
Chemical Formula	<sup>13</sup> C <sub>6</sub> C <sub>6</sub> H <sub>22</sub> O <sub>11</sub>	_
Molecular Weight	348.25 g/mol	-
Physical State	Solid	_
Melting Point	185-187 °C	_
Isotopic Purity	≥99 atom % <sup>13</sup> C	_
Mass Shift	M+6	_
Storage	Store at room temperature.	_
Solubility	Soluble in water.	_

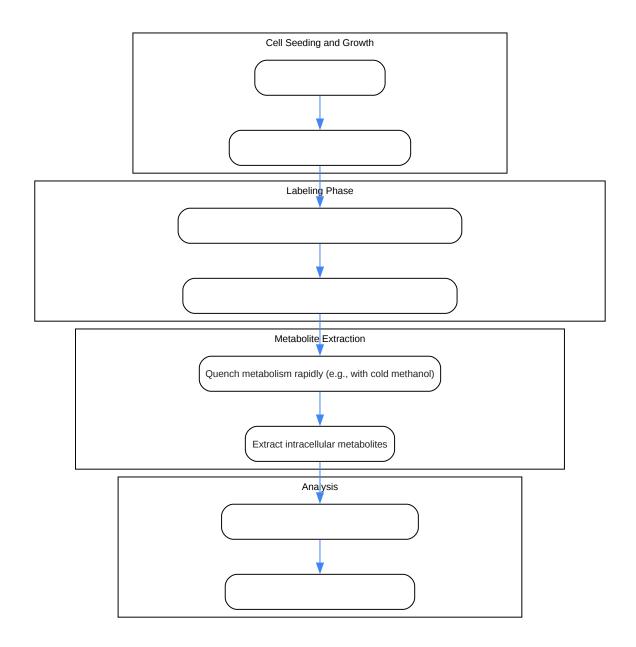
## **Experimental Protocols**

The following sections outline a general workflow for a <sup>13</sup>C-labeling experiment using Sucrose-<sup>13</sup>C<sub>6</sub> in cultured mammalian cells for metabolic flux analysis.

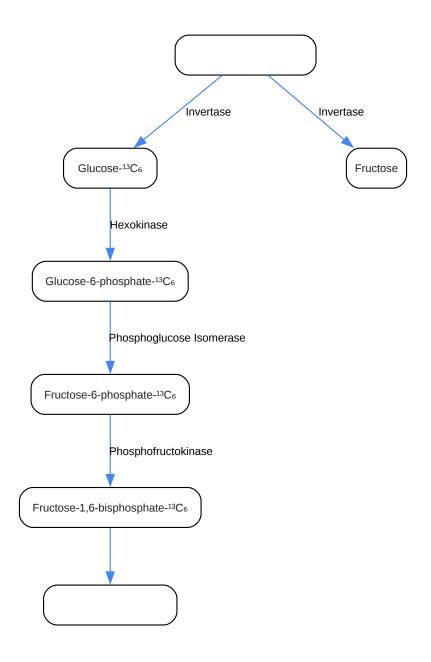
# **Cell Culture and Labeling**

A typical workflow for a labeling experiment involves culturing cells in a medium containing the <sup>13</sup>C-labeled sucrose.









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#### References

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- 2. 13C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Liquid Chromatography Tandem Mass Spectrometry Quantification of <sup>13</sup>C-Labeling in Sugars UNT Digital Library [digital.library.unt.edu]
- 4. d-nb.info [d-nb.info]
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